

# Icariside F2 IC50 comparison similar compounds

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## Compound Focus: Icariside F2

CAS No.: 115009-57-9

Cat. No.: S3220065

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## Icariside F2 and Compound Activity Data

The table below summarizes the key quantitative data available for **Icariside F2** and a set of caspase inhibitor compounds for reference.

Compound Name	Primary Target	IC50 / Activity	Reported Activity	Source Organism/Isolation
<b>Icariside F2</b> [1] [2] [3]	NF-κB	16.25 ± 2.19 μM (IC50) [2]	Potent NF-κB inhibitor; shows modest α-glucosidase inhibitory and antioxidant activity [2] [3].	Leaves of <i>Eucommia ulmoides</i> Oliver and <i>Piper retrofractum</i> [1] [3]
<b>VRT-043198 (2b)</b> [4]	Caspase 1	0.204 nM (IC50)	Drug	-
<b>Nitrile acid (4)</b> [4]	Caspase 1	0.023 nM (IC50)	-	-
<b>20 YVAD-CN</b> [4]	Caspase 1	2.16 nM (IC50)	-	-

Compound Name	Primary Target	IC50 / Activity	Reported Activity	Source Organism/Isolation
Nitrile tetrazole (16) [4]	Caspase 1	2.58 nM (IC50)	-	-
3 (Nitrile ester) [4]	Caspase 1	43.4 nM (IC50)	-	-
Ac-LEHD-CHO (standard) [4]	Caspase 1	15.0 nM (IC50)	Standard inhibitor	-

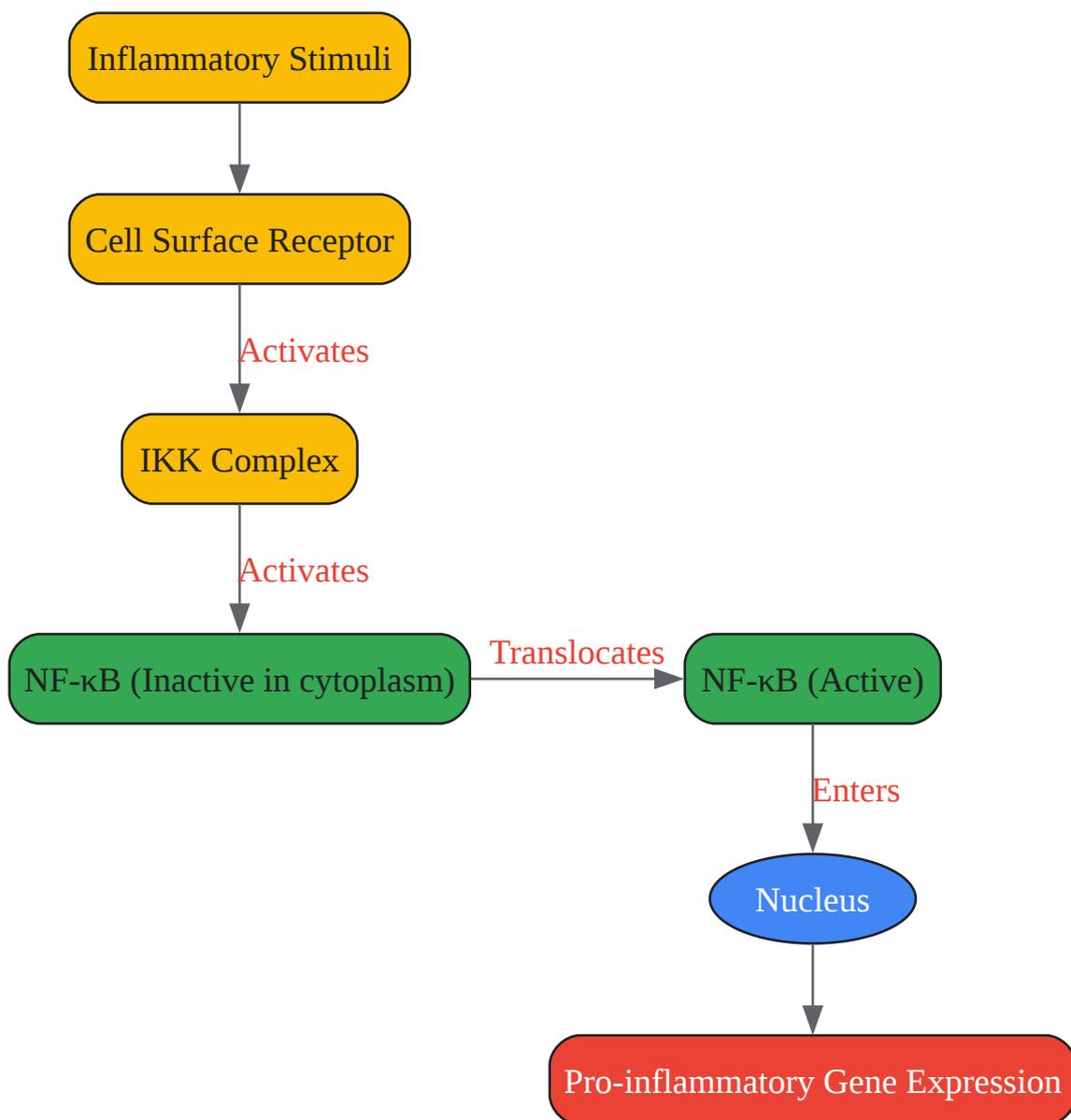
## Experimental Context and Protocols

To accurately interpret the data in the table, understanding the experimental context is crucial.

- Icariside F2 Bioactivity:** The anti-inflammatory activity of **Icariside F2** is attributed to its potent inhibition of the **NF-κB (Nuclear Factor Kappa-Light-Chain-Enhancer of Activated B cells) signaling pathway** [1] [2]. NF-κB is a protein complex that controls transcription of DNA and is a key regulator of the immune and inflammatory responses [5].
- Caspase Inhibitor Data:** The IC50 values for the caspase inhibitors were generated using a fluorometric assay. A specific tetrapeptide substrate, **(Z-LEHD)2-R110**, was used for caspases 1, 4, 5, 8, 9, 10, and 14, while a **(Z-DEVD)2-R110** substrate was used for caspases 3, 6, and 7. The data represents the average of three separate experiments [4].
- Cytotoxicity Testing (MTT Assay):** For **Icariside F2**, a separate **MTT assay** was used to assess cell viability and potential cytotoxicity. This assay measures the activity of mitochondrial enzymes in living cells. At a concentration of 10 μM, **Icariside F2** showed little to no cytotoxic activity, indicating that its NF-κB inhibitory effect is not due to general cell death [1] [6]. The core principle involves dissolving the formed formazan crystals with DMSO and measuring the absorbance at 490 nm [6].
- IC50 Estimation Guidelines:** It is important to note that accurate IC50 estimation requires a robust experimental design. Key considerations include whether to use a **relative IC50** (concentration causing a response midway between the lower and upper plateaus) or an **absolute IC50** (concentration causing a 50% reduction from the control), and ensuring that enough data points are collected around the bend points of the dose-response curve for a reliable estimate [7].

## The NF- $\kappa$ B Signaling Pathway

The following diagram illustrates the simplified signaling pathway that **Icariside F2** inhibits, providing context for its mechanism of action.



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## References

1. | CAS#:115009-57-9 | Chemsrvc Icariside F 2 [chemsrc.com]
2. | NF- $\kappa$ B | TargetMol Icariside F 2 [targetmol.com]
3. | CAS:115009-57-9 | Phenols | Manufacturer BioCrick Icariside F 2 [biocrick.com]
4. Table 2, IC50 values for selected compounds versus caspase ... [ncbi.nlm.nih.gov]
5. Using DeepSignalingFlow to mine signaling flows ... [nature.com]
6. Protocol for Determining the IC50 of Drugs on Adherent ... [creative-bioarray.com]
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